

Tolpyralate Formulation Preparation for Research Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: Tolpyralate

Cat. No.: B1419106

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Introduction

Tolpyralate is a selective post-emergence herbicide belonging to the pyrazolone chemical class.[1][2] It is a potent inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in the carotenoid biosynthesis pathway in plants.[3][4] Inhibition of HPPD leads to a depletion of plastoquinone and tocopherols, which are essential for photosynthesis and protection against photooxidative damage. This ultimately results in the bleaching of new plant growth, followed by necrosis and death of susceptible weeds.[3]

Tolpyralate has demonstrated high efficacy against a broad spectrum of grass and broadleaf weeds, including those resistant to other herbicide modes of action.[5]

These application notes provide detailed protocols for the preparation of various **Tolpyralate** formulations for use in laboratory and greenhouse research settings. The information is intended to guide researchers in accurately preparing **Tolpyralate** for herbicidal efficacy studies, mechanism of action investigations, and other research applications.

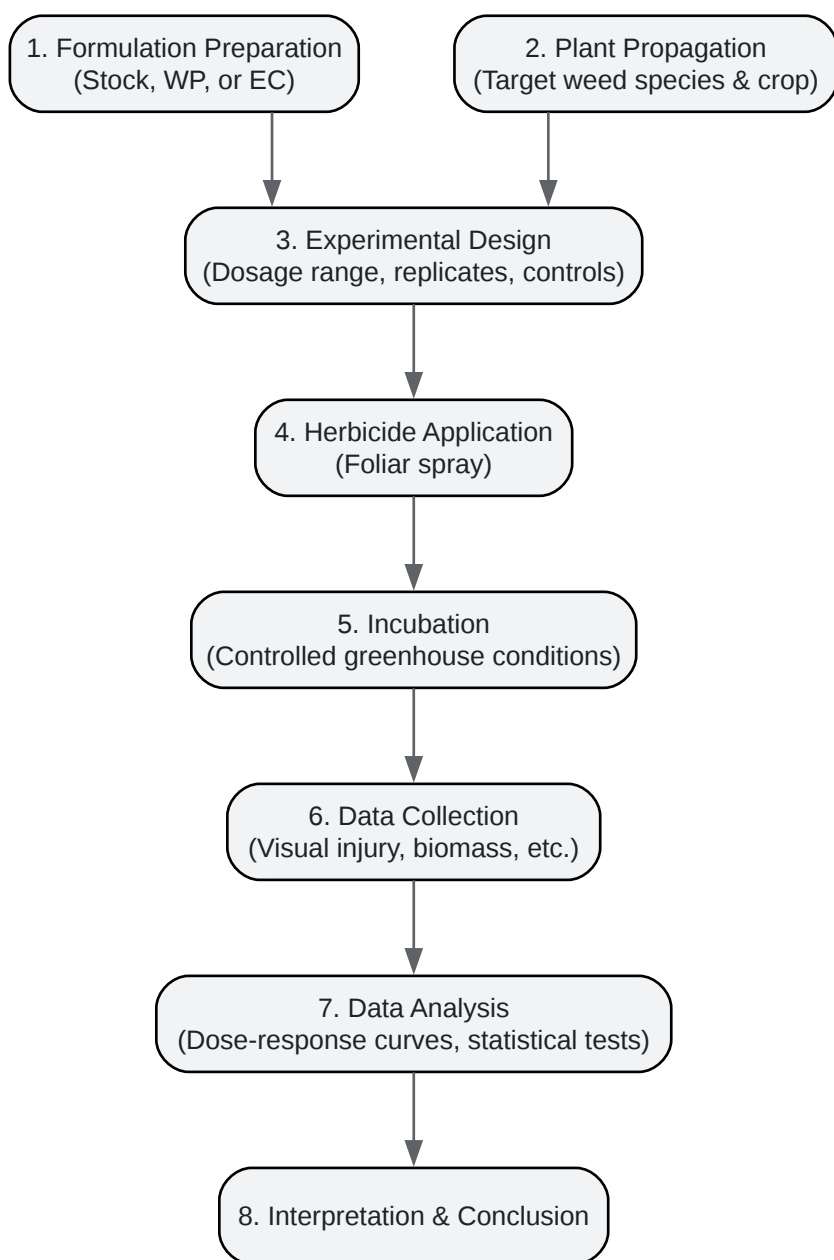
Chemical and Physical Properties of Tolpyralate

A summary of the key chemical and physical properties of **Tolpyralate** is presented in Table 1. This information is crucial for proper handling, storage, and formulation preparation.

Property	Value	Reference
IUPAC Name	1-({1-ethyl-4-[3-(2-methoxyethoxy)-2-methyl-4-(methylsulfonyl)benzoyl]-1H-pyrazol-5-yl}oxy)ethyl methyl carbonate	[6]
CAS Number	1101132-67-5	[6]
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₉ S	[4]
Molecular Weight	484.5 g/mol	[4]
Appearance	Off-white solid	[5]
Melting Point	124-126 °C	[4]
Water Solubility	26.5 mg/L (at 20 °C)	[6]
Vapor Pressure	5.9 x 10 ⁻⁴ Pa (at 25 °C)	[5]

Signaling Pathway of Tolpyralate Action

Tolpyralate's herbicidal activity stems from its inhibition of the HPPD enzyme within the carotenoid biosynthesis pathway. The following diagram illustrates this pathway and the point of inhibition by **Tolpyralate**.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Tolpyralate: Synthesis, Application and Mode of Action_Chemicalbook [chemicalbook.com]
- 4. Discovery and structure optimization of a novel corn herbicide, tolpyralate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. iskweb.co.jp [iskweb.co.jp]
- 6. downloads.regulations.gov [downloads.regulations.gov]
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